

A Technical Guide to Commercially Available Pyrimethamine-d3 for Researchers

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Compound of Interest

Compound Name: *Pyrimethamine-d3*

Cat. No.: *B563470*

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This in-depth technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of commercially available **Pyrimethamine-d3**. This deuterated analog of Pyrimethamine serves as a critical internal standard for bioanalytical studies, ensuring accuracy and precision in quantifying Pyrimethamine in biological matrices.

Commercially Available Sources for Pyrimethamine-d3

Pyrimethamine-d3 is available from several reputable suppliers of research chemicals and analytical standards. While specific stock levels and pricing are subject to change, the following companies are key sources for this compound. Researchers are advised to request a certificate of analysis (CoA) from the supplier to obtain lot-specific data.

Supplier	Website	CAS Number	Molecular Formula	Notes
MedchemExpress	--INVALID-LINK--	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	Offers various pack sizes.[1]
Clinivex	--INVALID-LINK--	Not specified	Not specified	Provides the compound for research purposes.
Simson Pharma Limited	--INVALID-LINK--	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	Accompanied by a Certificate of Analysis.
Santa Cruz Biotechnology	--INVALID-LINK--	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	Labeled inhibitor of Mdr-1.
CymitQuimica	--INVALID-LINK--	Not specified	Not specified	Available in various quantities.
Immunomart	--INVALID-LINK--	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	States the compound is for research use only.
LGC Standards	--INVALID-LINK--	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	Provides a Certificate of Analysis.[2]
Toronto Research Chemicals	Via distributors	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	A well-known source for stable isotope-labeled compounds.[3]
Pharmaffiliates	--INVALID-LINK--	1189936-99-9	C ₁₂ H ₁₀ D ₃ CIN ₄	Provides highly pure compound.[4]

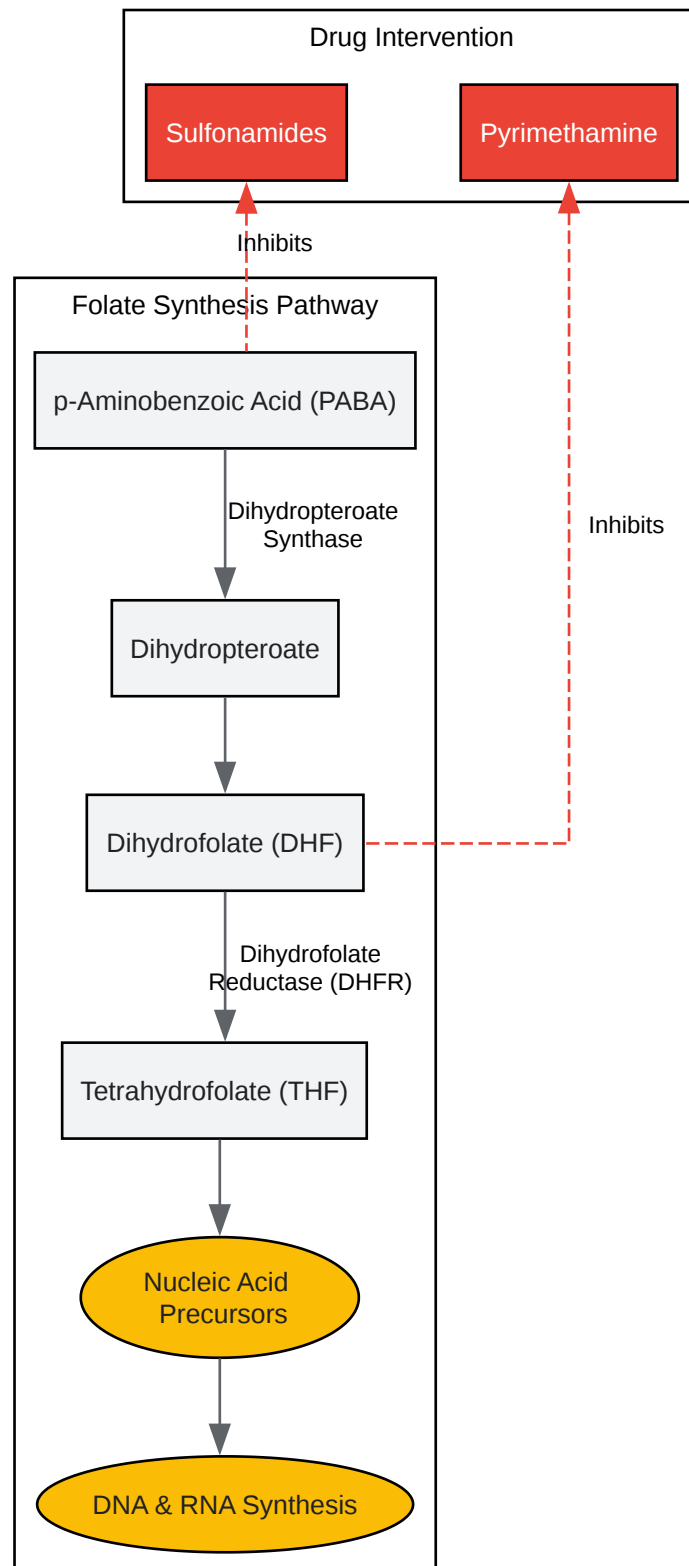
Physicochemical Properties of Pyrimethamine-d3

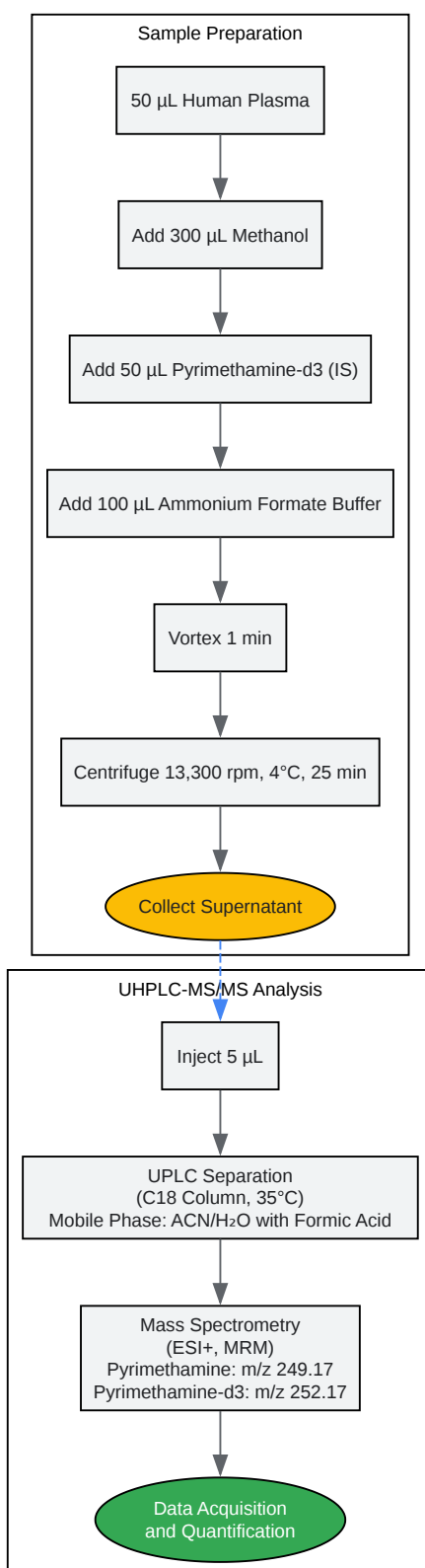
Property	Value	Source
Molecular Weight	251.73 g/mol	PubChem[5]
Exact Mass	251.1017044 Da	PubChem
IUPAC Name	5-(4-chlorophenyl)-6-(2,2,2-trideuterioethyl)pyrimidine-2,4-diamine	PubChem

Note: Detailed spectral data such as $^1\text{H-NMR}$, $^{13}\text{C-NMR}$, and specific MS fragmentation patterns are typically provided on the Certificate of Analysis from the supplier and are not readily available in public databases.

Mechanism of Action of Pyrimethamine

Pyrimethamine is an antiparasitic drug that functions as a competitive inhibitor of dihydrofolate reductase (DHFR), an essential enzyme in the folic acid metabolic pathway. By binding to DHFR, Pyrimethamine blocks the conversion of dihydrofolate to tetrahydrofolate, a crucial cofactor for the synthesis of nucleic acids (DNA and RNA) and certain amino acids. This disruption of folate metabolism ultimately inhibits cell division and leads to the death of the parasite. The synergistic use of sulfonamides, which inhibit an earlier step in the folate synthesis pathway (dihydropteroate synthase), enhances the efficacy of Pyrimethamine.





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